Spectroscopic Data of 3-Isopropoxyazetidine: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*3-Isopropoxyazetidine*
CAS No.:	*871791-79-6*
Cat. No.:	*B1504959*

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This technical guide provides a comprehensive analysis of the predicted spectroscopic data for **3-Isopropoxyazetidine**, a saturated N-heterocycle of interest in medicinal chemistry and drug development. Given the limited availability of direct experimental spectra for this specific molecule, this document synthesizes information from structurally related analogues and fundamental spectroscopic principles to offer a robust, predictive dataset. This guide is intended to serve as a valuable resource for researchers, scientists, and drug development professionals in the synthesis, characterization, and application of novel azetidine-based compounds.

Molecular Structure and Properties

3-Isopropoxyazetidine consists of a four-membered azetidine ring substituted at the 3-position with an isopropoxy group. The presence of the strained azetidine ring and the ether linkage imparts distinct chemical and physical properties that are reflected in its spectroscopic signatures.

- Molecular Formula: $C_6H_{13}NO$

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- Molecular Weight: 115.17 g/mol
- CAS Number: 186548-13-2 (for the hydrochloride salt)

The structure of **3-Isopropoxyazetidine** is depicted below:

Figure 1: Chemical structure of **3-Isopropoxyazetidine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The predicted ^{1}H and ^{13}C NMR data for **3-Isopropoxyazetidine** are presented below, based on the analysis of similar azetidine derivatives and established chemical shift principles.[1][2]

Predicted ^{1}H NMR Spectroscopic Data

The proton NMR spectrum is expected to show distinct signals for the azetidine ring protons and the isopropoxy group protons. The chemical shifts are influenced by the electronegativity of the adjacent nitrogen and oxygen atoms and the ring strain of the azetidine moiety.

Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)
-CH (isopropoxy)	3.8 - 4.2	septet	1H	~6.0
-CH (azetidine, C3)	3.6 - 4.0	quintet	1H	~6.0
$-CH_2$ (azetidine, C2, C4)	3.2 - 3.6	t	4H	~7.0
$-CH_3$ (isopropoxy)	1.1 - 1.3	d	6H	~6.0
-NH (azetidine)	1.5 - 2.5	br s	1H	-

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Causality behind Predictions: The methine proton of the isopropoxy group is expected to be the most downfield among the aliphatic protons due to the direct attachment to the electronegative oxygen atom. The azetidine ring protons at C2 and C4 are deshielded by the adjacent nitrogen atom. The proton at C3 is influenced by both the ring strain and the attached oxygen, leading to a chemical shift in a similar region. The methyl protons of the isopropoxy group are expected to be the most upfield, appearing as a characteristic doublet. The NH proton signal is typically broad and its chemical shift can vary depending on the solvent and concentration.

Predicted ^{13}C NMR Spectroscopic Data

The carbon NMR spectrum will provide information on the number of unique carbon environments in the molecule.

Carbon	Predicted Chemical Shift (δ, ppm)
-CH (isopropoxy)	68 - 72
-CH (azetidine, C3)	65 - 70
-CH_2 (azetidine, C2, C4)	45 - 50
-CH_3 (isopropoxy)	20 - 25

Causality behind Predictions: The carbons directly attached to the electronegative oxygen and nitrogen atoms (C3 of azetidine and the methine carbon of the isopropoxy group) are expected to have the most downfield chemical shifts. The methylene carbons of the azetidine ring will appear at a higher field, and the methyl carbons of the isopropoxy group will be the most upfield.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the vibrations of chemical bonds.[3] The predicted IR absorption bands for **3-Isopropoxyazetidine** are summarized below.

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Functional Group	Predicted Absorption Range (cm^{-1})	Intensity
N-H Stretch (amine)	3300 - 3500	Medium, broad
C-H Stretch (aliphatic)	2850 - 2980	Strong
C-O Stretch (ether)	1050 - 1150	Strong
N-H Bend (amine)	1590 - 1650	Medium
C-N Stretch (amine)	1020 - 1250	Medium

Experimental Considerations: A thin film of the neat liquid or a KBr pellet of the solid hydrochloride salt can be used to obtain the IR spectrum. The presence of a broad band in the 3300-3500 cm^{-1} region would be a strong indication of the N-H group. The strong absorption band in the 1050-1150 cm^{-1} region is characteristic of the C-O ether linkage.[4]

Mass Spectrometry (MS)

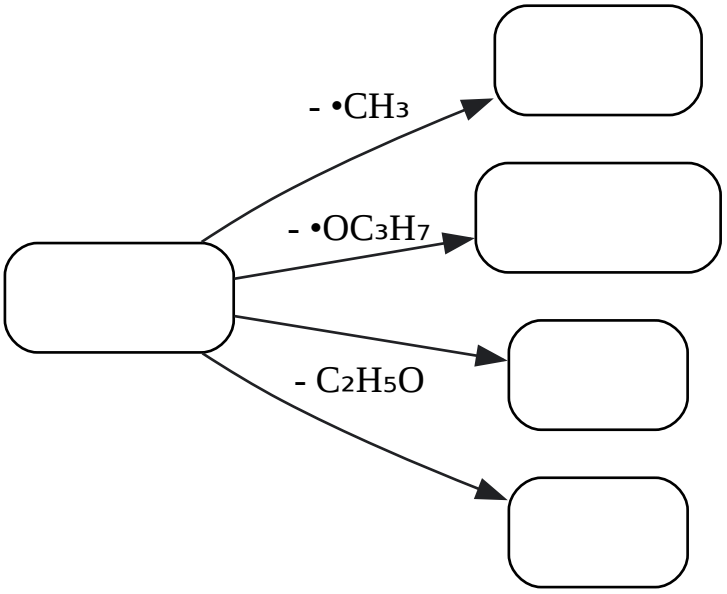
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in structure elucidation.[5] For **3-Isopropoxyazetidine**, electron ionization (EI) would likely lead to the fragmentation of the strained azetidine ring and the isopropoxy side chain.

- Predicted Molecular Ion (M^+): m/z 115

Predicted Fragmentation Pattern

The fragmentation of **3-Isopropoxyazetidine** is expected to proceed through several key pathways, including alpha-cleavage adjacent to the nitrogen and oxygen atoms, and loss of the isopropoxy group.

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Figure 2: Predicted major fragmentation pathways for **3-Isopropoxyazetidine** in EI-MS.

Interpretation of Fragmentation:

- Loss of a methyl radical (•CH_3): A peak at m/z 100 would correspond to the loss of a methyl group from the isopropoxy moiety.
- Loss of the isopropoxy radical (•OC_3H_7): A significant peak at m/z 56 would result from the cleavage of the C-O bond, leaving the charged azetidine ring.
- Formation of the isopropoxy cation ($[C_3H_7O]^+$): A peak at m/z 59 would correspond to the isopropoxy group itself carrying the positive charge.
- Alpha-cleavage of the azetidine ring: Cleavage of the C-C bond adjacent to the nitrogen could lead to the formation of a stabilized cation at m/z 70.

The Nitrogen Rule states that a molecule with an odd number of nitrogen atoms will have an odd nominal molecular mass, which is consistent with the predicted molecular ion of 115 for **3-Isopropoxyazetidine**.[6][7]

Experimental Protocols

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While direct experimental data for **3-Isopropoxyazetidine** is not widely published, the following general protocols can be applied for its spectroscopic characterization.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve 5-10 mg of **3-Isopropoxyazetidine** (or its salt, with appropriate neutralization if necessary) in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, D_2O, or DMSO-d_6).
- Instrument Setup: Use a standard NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition: Acquire a standard one-dimensional proton spectrum.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled carbon spectrum.
- Data Processing: Process the raw data (Fourier transform, phase correction, and baseline correction) to obtain the final spectra.

IR Spectroscopy Protocol

- Sample Preparation (Liquid): Place a drop of the neat liquid between two NaCl or KBr plates.
- Sample Preparation (Solid): Prepare a KBr pellet by grinding a small amount of the solid sample with dry KBr powder and pressing it into a thin disk.
- Data Acquisition: Record the spectrum using a standard FT-IR spectrometer over the range of 4000-400 cm^{-1}.

Mass Spectrometry Protocol

- Sample Introduction: Introduce a dilute solution of the sample into the mass spectrometer via a suitable inlet system (e.g., direct infusion or coupled with gas chromatography).
- Ionization: Use electron ionization (EI) at 70 eV.
- Mass Analysis: Scan a suitable mass range (e.g., m/z 30-200) to detect the molecular ion and fragment ions.

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Conclusion

This technical guide provides a detailed, predictive overview of the key spectroscopic features of **3-Isopropoxyazetidine**. The presented ^{1}H NMR, ^{13}C NMR, IR, and MS data, derived from established principles and analysis of related structures, offer a valuable starting point for the identification and characterization of this compound. Researchers and scientists can leverage this information to guide their synthetic efforts and to confirm the identity and purity of their target molecules. Experimental verification of these predicted data is highly recommended.

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